

Stabilization and storage of reactive chlorofluorothio acetyl fluoride

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Compound of Interest

Compound Name: Acetyl fluoride, chlorofluorothio-

CAS No.: 814-84-6

Cat. No.: B12664599

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Technical Support Center:

Chlorofluorothioacetyl Fluoride (CFTAF)

Case ID: CFTAF-STAB-001 Classification: High-Reactivity Thioacyl Halide Primary Risk: Rapid Oligomerization / Nephrotoxicity

Executive Summary: The Stability Paradox

Chlorofluorothioacetyl fluoride (

) is a transient electrophile. In biological systems, it is a known metabolite of S-(2-chloro-1,1,2-trifluoroethyl)-L-cysteine (CTFC), implicated in nephrotoxicity via lysine adduct formation.^[1] In synthetic contexts, it acts as a "soft" thioacylating agent.

Critical Constraint: Pure, neat CFTAF is thermodynamically unstable above cryogenic temperatures. It undergoes self-reaction (dimerization/polymerization) driven by the weak

-bond and the high lability of the C-F bond.

The "Golden Rule" of CFTAF:

“

Do not attempt to store neat CFTAF. Store only as a dilute cryogenic solution, or generate ex situ immediately prior to use.

Physicochemical Profile & Handling Matrix[2]

Parameter	Specification	Technical Note
Molecular Formula	ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> (Likely structure:)	Presence of -chlorine enhances electrophilicity.
Thermal Stability	(Neat)	Polymerizes rapidly at if concentrated.
Hydrolytic Stability	Extremely Low	Reacts instantly with moisture to release HF and Chlorofluorothioacetic acid (unstable).
Solvent Compatibility	Perfluoroethers, Anhydrous , DCM	Avoid nucleophilic solvents (MeOH, Pyridine) unless reacting.
Detection	NMR	Look for characteristic thioacyl fluoride shift (typically to ppm range, distinct from acyl fluoride).

Storage & Stabilization Protocols

Protocol A: Cryogenic Solution Storage (Max 24-48 Hours)

If you must store the compound, you must arrest the polymerization kinetics via dilution and extreme cold.

- Dilution Factor: Prepare a solution no more concentrated than 0.1 M. High concentrations promote bimolecular oligomerization.
- Solvent Selection: Use Anhydrous Diethyl Ether or Perfluorohexane. Ether can act as a weak Lewis base to stabilize the monomer, but excess basicity must be avoided.
- Vessel: Use a silylated (hydrophobized) Schlenk tube or a Teflon (PFA) container. Borosilicate glass contains silanols that can initiate HF scavenging cycles.
- Temperature: Store at
(Dry Ice/Acetone) or
(Liquid
).
 - Warning: Do not store in a standard freezer. Polymerization will occur.^[2]

Protocol B: Chemical Stabilization (Scavengers)

To prevent autocatalytic decomposition triggered by trace HF:

- Additive: Add acid scavengers such as Polyvinylpyridine (PVP) beads or activated 4Å Molecular Sieves.
- Avoid: Soluble amine bases (e.g., TEA), as they may catalyze the elimination of HF to form thioketenes (

) which are highly reactive.

Troubleshooting Guide (FAQ)

Q1: The solution turned from yellow to dark viscous oil/solid. What happened?

Diagnosis: Polymerization.^{[3][2]} Mechanism: Thioacyl fluorides are prone to

or

cycloadditions and radical polymerization. The "dark oil" is likely a mixture of dithietanes and linear poly(thioesters). Corrective Action:

- The sample is unrecoverable.
- Prevention: Increase dilution factor (reduce concentration) and lower storage temperature. Ensure the exclusion of light (photopolymerization trigger).

Q2: I see a new signal in the NMR and etching on the NMR tube.

Diagnosis: Hydrolysis and HF generation. Mechanism:

. The HF is etching the glass. Corrective Action:

- Re-dry all solvents over activated alumina or sodium/benzophenone.
- Use Teflon (FEP/PFA) NMR liners for analysis.

Q3: My yield is low when reacting CFTAF with amines.

Diagnosis: Competitive Hydrolysis or "Hard/Soft" Mismatch. Mechanism: The Fluorine on the

is a good leaving group, but the sulfur makes the carbonyl carbon "soft". Optimization:

- Use a non-nucleophilic base (e.g., Hunig's base) to sponge up the HF.
- Run the reaction at

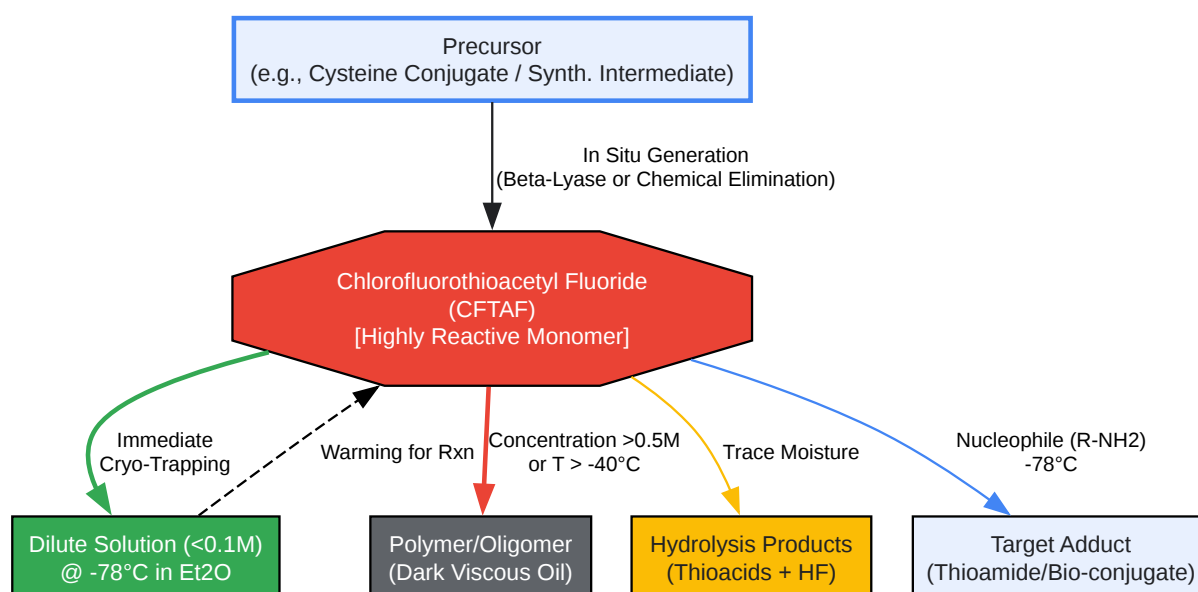
and warm slowly.

- Ensure the amine is added to the CFTAF solution, not vice-versa, to maintain an excess of the electrophile initially.

Mechanistic Visualization

Workflow: Degradation vs. Stabilization Pathways

The following diagram illustrates the critical branching paths for CFTAF. Note that "Storage" is essentially a fight against the Thermodynamics of Polymerization.



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Figure 1: Stability landscape of Chlorofluorothioacetyl Fluoride.[2] The "Red Zone" indicates the rapid polymerization pathway that occurs if the compound is concentrated or warmed.

Synthesis & Generation (In Situ Recommendation)

Given the storage difficulties, we recommend Ex Situ Generation using a flow setup or immediate precursor cracking.

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Sources

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